

In-Depth Technical Guide: PROTAC HPK1 Degradar-2

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Compound of Interest

Compound Name: PROTAC HPK1 Degradar-2

Cat. No.: B15614919

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **PROTAC HPK1 Degradar-2**, a potent and selective degrader of Hematopoietic Progenitor Kinase 1 (HPK1). This document details its chemical structure, synthesis, and biological activity, offering valuable information for researchers in oncology, immunology, and drug discovery.

Core Compound Data

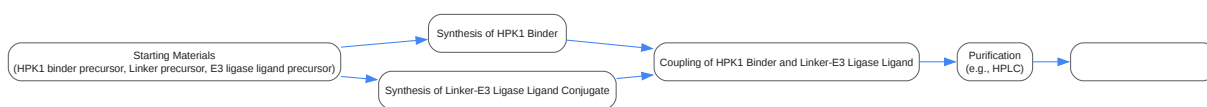
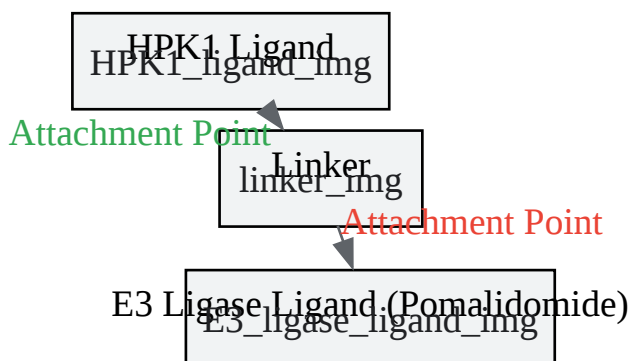
PROTAC HPK1 Degradar-2, also identified as compound 3 in patent literature, is a bifunctional molecule designed to induce the degradation of HPK1, a key negative regulator of T-cell activation. By recruiting an E3 ubiquitin ligase to HPK1, this PROTAC marks the kinase for proteasomal degradation, thereby enhancing anti-tumor immune responses.

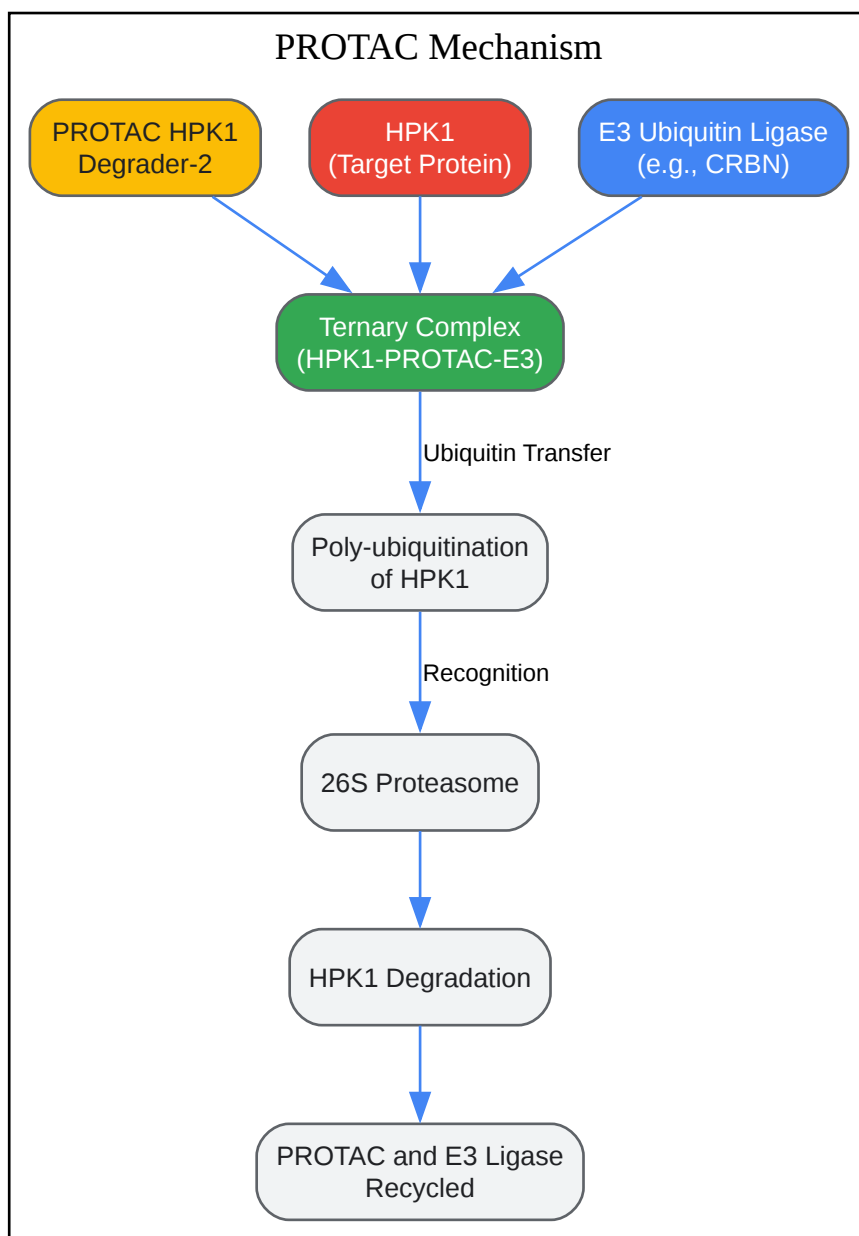
Parameter	Value	Reference
Compound Name	PROTAC HPK1 Degradar-2 (Compound 3)	[1] [2]
CAS Number	2893885-31-7	
Molecular Formula	C43H47N9O4	
DC50 in human PBMCs	23 nM	[1] [2]

Chemical Structure

The chemical structure of **PROTAC HPK1 Degradar-2** is composed of a ligand that binds to HPK1, a linker moiety, and a ligand that recruits the Cereblon (CRBN) E3 ubiquitin ligase.

Chemical structure of PROTAC HPK1 Degradar-2.





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References

- 1. benchchem.com [benchchem.com]
- 2. medchemexpress.com [medchemexpress.com]
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